

Spectroscopic Analysis of Vat Violet 13: A Technical Guide

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Compound of Interest

Compound Name: *Vat violet 13*

CAS No.: *4424-87-7*

Cat. No.: *B1346701*

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Abstract

This technical guide provides a comprehensive overview of the spectroscopic properties of the anthraquinone dye, **Vat Violet 13** (C.I. 68700). Due to the limited availability of specific experimental spectroscopic data for **Vat Violet 13** in publicly accessible literature, this document presents its known qualitative properties. To further facilitate research and analysis in this area, a detailed spectroscopic analysis of a structurally related and well-characterized anthraquinone dye, Solvent Violet 13 (C.I. 60725), is included as a case study. This guide furnishes detailed experimental protocols for key spectroscopic techniques and includes visualizations of experimental workflows to aid researchers, scientists, and professionals in the fields of dye chemistry and drug development.

Introduction to Vat Violet 13

Vat Violet 13, also known by its Colour Index name C.I. 68700, is a synthetic dye belonging to the anthraquinone class.[1] Dyes of this class are characterized by their anthraquinone core structure, which imparts good stability and colorfastness.[2] Vat dyes, in particular, are known

for their application method which involves reduction to a soluble leuco form before being oxidized back to the insoluble pigment within the substrate, leading to excellent fastness properties.[3]

Vat Violet 13 is described as a deep purple or blue-light purple powder.[1][4][5] It is insoluble in water but slightly soluble in organic solvents such as pyridine, 1,2,3,4-tetrahydronaphthalene, and xylene.[1][4][5]

Table 1: General Properties of **Vat Violet 13**

Property	Value	Reference
C.I. Name	Vat Violet 13, 68700	[1]
CAS Number	4424-87-7	[1]
Molecular Formula	C ₂₈ H ₁₄ N ₂ O ₄	[1]
Molecular Weight	442.42 g/mol	[1]
Physical Appearance	Deep purple powder	[1][4][5]
Solubility	Insoluble in water; slightly soluble in pyridine, 1,2,3,4-tetrahydronaphthalene, and xylene	[1][4][5]

Spectroscopic Data and Analysis

While specific, quantitative spectroscopic data for **Vat Violet 13** is not readily available in the reviewed literature, a comprehensive analysis of a closely related anthraquinone dye, Solvent Violet 13 (C.I. 60725), is presented below as a representative example. The structural similarities between these compounds suggest that their spectroscopic behaviors will share common features characteristic of the anthraquinone chromophore.

Case Study: Solvent Violet 13 (C.I. 60725)

Solvent Violet 13 is a synthetic anthraquinone dye with a published set of spectroscopic data. [6][7][8]

Table 2: UV-Visible Spectroscopic Data for Solvent Violet 13

Wavelength (λ_{max})	Absorbance	Solvent	Reference
Data not available	Data not available	Data not available	[6]

Note: While a UV-Vis spectrum is available in the PubChem database, specific peak maxima and absorbance values are not explicitly listed.

Table 3: FT-IR Spectroscopic Data for Solvent Violet 13

Wavenumber (cm^{-1})	Assignment	Reference
Data not available in a tabulated format	Characteristic peaks for anthraquinone structure, including C=O and C=C stretching vibrations.	[6]

Note: An FT-IR spectrum is available in the PubChem database, which can be used for qualitative analysis.

Table 4: NMR Spectroscopic Data for Solvent Violet 13

Nucleus	Chemical Shift (ppm)	Multiplicity	Assignment	Reference
^1H	Data not available	Data not available	Aromatic and substituent protons	
^{13}C	Data not available	Data not available	Aromatic, carbonyl, and substituent carbons	

Note: Specific NMR data for Solvent Violet 13 is not readily available in the reviewed literature. General chemical shift ranges for similar structures can be consulted for predictive purposes.

Experimental Protocols

The following are generalized experimental protocols for the spectroscopic analysis of anthraquinone dyes like **Vat Violet 13**.

UV-Visible (UV-Vis) Spectroscopy

- **Solution Preparation:** Prepare a stock solution of the dye in a suitable organic solvent (e.g., pyridine, xylene) at a concentration of approximately 1 mg/mL. From the stock solution, prepare a series of dilutions to determine the optimal concentration for absorbance measurements (typically between 0.1 and 1.0 absorbance units).
- **Instrumentation:** Use a double-beam UV-Vis spectrophotometer.
- **Measurement:**
 - Fill a quartz cuvette with the pure solvent to be used as a blank.
 - Record a baseline spectrum with the blank.
 - Rinse the cuvette with the dye solution before filling it.
 - Record the absorption spectrum of the dye solution over a wavelength range of 200-800 nm.
 - Identify the wavelength of maximum absorbance (λ_{max}).

Fluorescence Spectroscopy

- **Solution Preparation:** Prepare a dilute solution of the dye in a suitable solvent. The concentration should be low enough to avoid inner filter effects.
- **Instrumentation:** Use a spectrofluorometer.
- **Measurement:**
 - Excite the sample at its λ_{max} determined from the UV-Vis spectrum.

- Record the emission spectrum over a wavelength range starting from the excitation wavelength to a longer wavelength (e.g., 400-800 nm).
- Identify the wavelength of maximum emission.

Fourier-Transform Infrared (FT-IR) Spectroscopy

- Sample Preparation:
 - KBr Pellet Method: Mix a small amount of the dry dye powder with potassium bromide (KBr) in a mortar and pestle. Press the mixture into a thin, transparent pellet using a hydraulic press.
 - ATR Method: Place a small amount of the dry dye powder directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use an FT-IR spectrometer.
- Measurement:
 - Record a background spectrum of the empty sample compartment (or the clean ATR crystal).
 - Place the sample in the spectrometer and record the IR spectrum, typically in the range of 4000-400 cm^{-1} .
 - Identify the characteristic vibrational frequencies.

Nuclear Magnetic Resonance (NMR) Spectroscopy

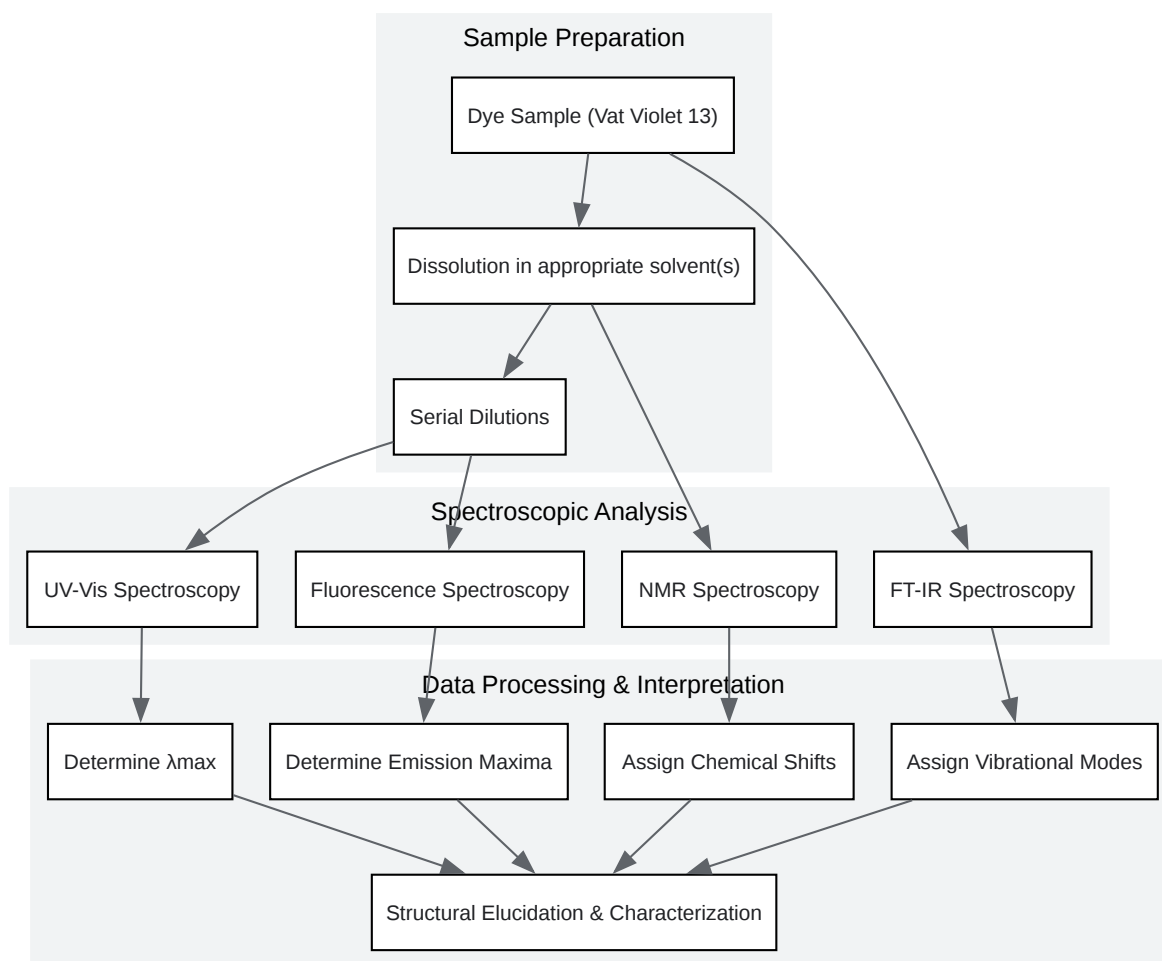
- Sample Preparation: Dissolve a sufficient amount of the dye (typically 5-10 mg) in a deuterated solvent (e.g., deuterated chloroform (CDCl_3), deuterated dimethyl sulfoxide (DMSO-d_6)). The choice of solvent will depend on the solubility of the dye.
- Instrumentation: Use a high-field NMR spectrometer (e.g., 300 MHz or higher).
- Measurement:

- Acquire a ^1H NMR spectrum to identify the proton environments.
- Acquire a ^{13}C NMR spectrum to identify the carbon environments.
- Additional 2D NMR experiments (e.g., COSY, HSQC, HMBC) can be performed to aid in structural elucidation.

Visualizations

Experimental Workflow for Spectroscopic Analysis

The following diagram illustrates a typical workflow for the spectroscopic characterization of a dye.



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Caption: Workflow for the spectroscopic analysis of a dye.

Conclusion

This technical guide has summarized the available information on the spectroscopic properties of **Vat Violet 13**. While quantitative experimental data for this specific dye is sparse, the provided analysis of the related compound, Solvent Violet 13, along with detailed, generalized experimental protocols and a clear experimental workflow, offers a valuable resource for

researchers. The methodologies and comparative data presented herein are intended to support further investigation into the spectroscopic characteristics of **Vat Violet 13** and other related anthraquinone dyes, aiding in their application in materials science and drug development.

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